

Application Notes and Protocols for 2-(Benzyloxy)-N,N-dimethylbenzamide

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Compound of Interest

Compound Name: 2-(Benzyloxy)-N,N-dimethylbenzamide

Cat. No.: B8321737

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Disclaimer: No specific safety data sheet (SDS), experimental protocols, or biological activity data were found for **2-(Benzyloxy)-N,N-dimethylbenzamide**. The following information is based on data for the closely related compound N,N-dimethylbenzamide and the broader class of benzyloxy benzamide derivatives. Researchers should handle this compound with caution and perform their own risk assessment.

Product Information

Chemical Name: **2-(Benzyloxy)-N,N-dimethylbenzamide**

Structure: (Structure to be inferred from the name as no direct image is available)

General Description: This compound belongs to the benzamide class of molecules. Benzamides are characterized by a benzene ring attached to an amide functional group. The "2-benzyloxy" substitution indicates a benzyl ether group at the ortho position of the benzene ring relative to the amide group. N,N-dimethyl indicates two methyl groups on the amide nitrogen. Benzamide derivatives have been explored for various biological activities. Notably, a class of benzyloxy benzamide derivatives has been investigated for neuroprotective effects.^[1]

Handling and Storage Guidelines

Proper handling and storage are crucial for maintaining the integrity of the compound and ensuring laboratory safety. The following guidelines are based on data for N,N-

dimethylbenzamide.

2.1. Personal Protective Equipment (PPE)

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[2\]](#)[\[3\]](#)
- Hand Protection: Wear appropriate chemical-resistant gloves.[\[2\]](#)
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[\[3\]](#)
[\[4\]](#)
- Respiratory Protection: Use only in a well-ventilated area or under a chemical fume hood.[\[2\]](#)
[\[4\]](#) If ventilation is insufficient, wear a suitable respiratory equipment, such as a chemical respirator with an organic vapor cartridge.[\[2\]](#)

2.2. Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.[\[2\]](#)
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[2\]](#)[\[4\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)[\[4\]](#)
- Do not eat, drink, or smoke when using this product.[\[2\]](#)
- Handle in accordance with good industrial hygiene and safety practices.[\[4\]](#)

2.3. Storage Conditions

- Store in a cool, dry, and well-ventilated place.[\[3\]](#)[\[4\]](#)
- Keep the container tightly closed.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Store locked up.[\[2\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[2\]](#)[\[3\]](#)

2.4. First Aid Measures

- If Inhaled: Remove the person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[2\]](#)[\[4\]](#)
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[\[2\]](#)[\[4\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[2\]](#)[\[4\]](#)
- If Swallowed: Rinse mouth. Call a poison center or doctor if you feel unwell.[\[2\]](#)

Quantitative Data Summary

The following table summarizes the available physicochemical data for the related compound N,N-dimethylbenzamide. This data should be used as an estimate, and the properties of **2-(Benzyloxy)-N,N-dimethylbenzamide** may vary.

Property	Value	Source
Molecular Formula	C9H11NO	PubChem
Molecular Weight	149.19 g/mol	PubChem
Appearance	Off-white solid	Thermo Fisher Scientific [4]
Melting Point	43-45 °C	ChemicalBook
Boiling Point	132-133 °C at 15 mmHg	ChemicalBook
Solubility	Soluble in water	ChemicalBook

Experimental Protocols

No specific experimental protocols for **2-(Benzyloxy)-N,N-dimethylbenzamide** were found. The following is a general protocol for preparing a stock solution of a solid compound for use in biological assays, based on common laboratory practices.

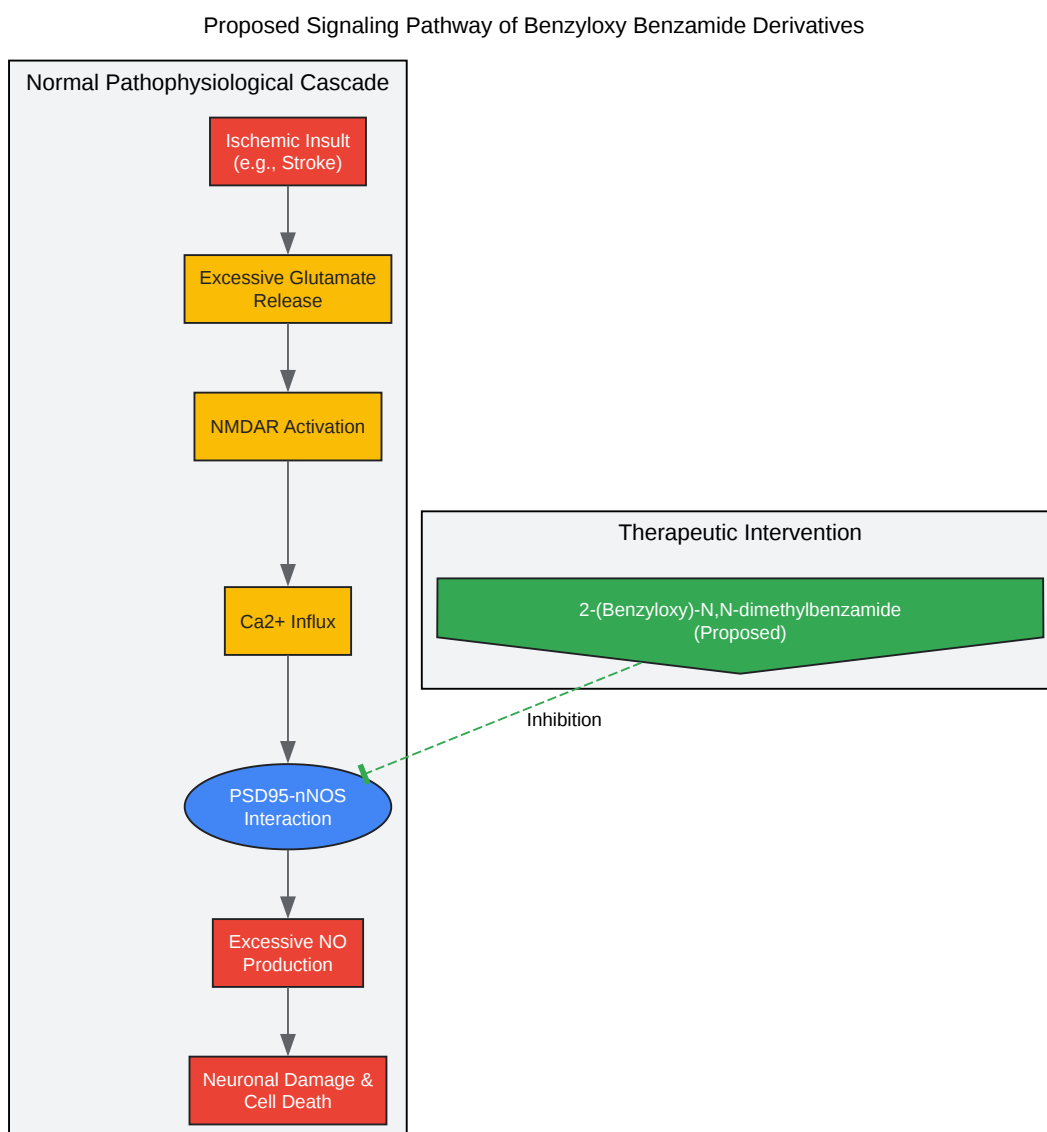
Protocol: Preparation of a Stock Solution

- Objective: To prepare a concentrated stock solution of **2-(Benzyloxy)-N,N-dimethylbenzamide** for serial dilution in experimental assays.
- Materials:
 - **2-(Benzyloxy)-N,N-dimethylbenzamide** powder
 - Anhydrous DMSO (or other suitable organic solvent)
 - Calibrated analytical balance
 - Sterile microcentrifuge tubes or vials
 - Calibrated micropipettes and sterile tips
 - Vortex mixer
- Procedure:
 1. Determine the desired concentration and volume of the stock solution (e.g., 10 mM).
 2. Calculate the required mass of the compound using the formula: $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$. (Note: Use the molecular weight of **2-(Benzyloxy)-N,N-dimethylbenzamide** if known, otherwise use an estimate).
 3. Tare the analytical balance with a sterile microcentrifuge tube.
 4. Carefully weigh the calculated mass of the compound into the tube.
 5. Add the appropriate volume of solvent (e.g., DMSO) to the tube.
 6. Vortex the tube until the compound is completely dissolved. Gentle warming may be required for some compounds, but stability upon heating should be considered.
 7. Label the tube clearly with the compound name, concentration, solvent, and date of preparation.

8. Store the stock solution at an appropriate temperature (typically -20°C or -80°C) to maintain stability. Protect from light if the compound is light-sensitive.

Potential Signaling Pathway

Some benzyloxy benzamide derivatives have been identified as inhibitors of the protein-protein interaction (PPI) between Postsynaptic Density Protein 95 (PSD95) and neuronal Nitric Oxide Synthase (nNOS).^[1] This interaction is implicated in neuronal damage following ischemic events like stroke.^[1] The diagram below illustrates this proposed mechanism of action.

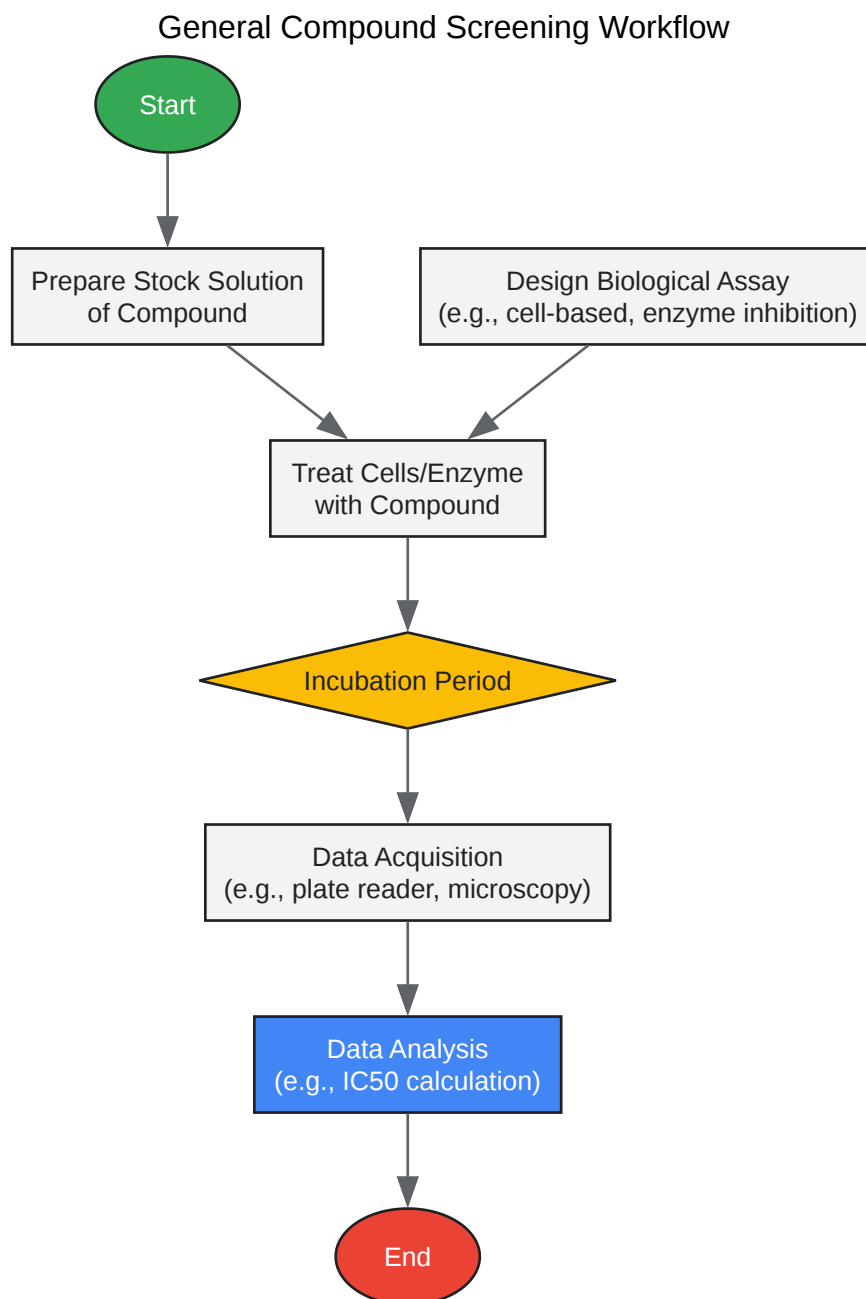


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Caption: Proposed mechanism of neuroprotection by benzyloxy benzamide derivatives.

Experimental Workflow Diagram

The following diagram outlines a general workflow for screening a compound like **2-(Benzyloxy)-N,N-dimethylbenzamide** for biological activity.



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Caption: A typical workflow for evaluating the biological activity of a test compound.

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